

# Synthesis and Purification of N-Boc-PEG7-alcohol: A Technical Guide

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## Compound of Interest

Compound Name: *N-Boc-PEG7-alcohol*

Cat. No.: *B609481*

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This in-depth technical guide details the synthesis and purification of **N-Boc-PEG7-alcohol**, a valuable heterobifunctional linker used in the development of Proteolysis Targeting Chimeras (PROTACs) and Antibody-Drug Conjugates (ADCs). The methodologies presented are based on established chemical principles for the synthesis of polyethylene glycol (PEG) derivatives and carbamate formation.

## Overview of N-Boc-PEG7-alcohol

**N-Boc-PEG7-alcohol**, with the chemical formula  $C_{19}H_{39}NO_9$  and a molecular weight of 425.5 g/mol, is a versatile chemical tool.<sup>[1][2]</sup> It features a heptaethylene glycol (PEG7) spacer that imparts hydrophilicity, a terminal hydroxyl group for further functionalization, and a tert-butyloxycarbonyl (Boc)-protected amine. The Boc protecting group allows for selective reactions at the hydroxyl terminus and can be readily removed under mild acidic conditions to reveal the primary amine for subsequent conjugation.<sup>[3]</sup>

## Physicochemical Properties

Property	Value
Molecular Formula	C19H39NO9
Molecular Weight	425.5 g/mol <a href="#">[1]</a> <a href="#">[2]</a>
CAS Number	1292268-13-3
Appearance	Colorless to light yellow liquid
Density	~1.09 g/cm <sup>3</sup>
Solubility	Soluble in water, DMSO, DCM, and DMF
Storage	2-8°C or -20°C for long-term storage

## Characterization Data

Analysis	Expected Outcome
<sup>1</sup> H NMR	Confirmation of PEG chain, Boc group, and terminal alcohol protons
Mass Spectrometry	[M+Na] <sup>+</sup> or [M+H] <sup>+</sup> corresponding to the molecular weight
Purity by HPLC	Typically ≥95% to ≥98%

## Synthesis of N-Boc-PEG7-alcohol

The synthesis of **N-Boc-PEG7-alcohol** is most commonly achieved through the reaction of a mono-amino-PEG7 alcohol with di-tert-butyl dicarbonate (Boc anhydride) under basic conditions. This reaction selectively protects the terminal amine with a Boc group.

## Experimental Protocol

Materials:

- 2-[2-[2-[2-[2-[2-(2-Aminoethoxy)ethoxy]ethoxy]ethoxy]ethoxy]ethoxy]ethanol (Amino-PEG7-alcohol)
- Di-tert-butyl dicarbonate ((Boc)<sub>2</sub>O)

- Triethylamine (TEA) or N,N-Diisopropylethylamine (DIPEA)
- Dichloromethane (DCM), anhydrous
- Saturated aqueous sodium bicarbonate ( $\text{NaHCO}_3$ ) solution
- Brine (saturated aqueous  $\text{NaCl}$  solution)
- Anhydrous magnesium sulfate ( $\text{MgSO}_4$ ) or sodium sulfate ( $\text{Na}_2\text{SO}_4$ )
- Silica gel (230-400 mesh) for column chromatography
- Solvents for column chromatography (e.g., Dichloromethane, Methanol)

Procedure:

- **Reaction Setup:** In a round-bottom flask under an inert atmosphere (e.g., nitrogen or argon), dissolve 2-[2-[2-[2-[2-(2-aminoethoxy)ethoxy]ethoxy]ethoxy]ethoxy]ethoxy]ethanol (1.0 eq) in anhydrous dichloromethane.
- **Addition of Base:** Add triethylamine (1.2 eq) to the solution and stir for 10-15 minutes at room temperature.
- **Boc Protection:** To the stirred solution, add a solution of di-tert-butyl dicarbonate (1.1 eq) in anhydrous dichloromethane dropwise over 30 minutes.
- **Reaction Monitoring:** Allow the reaction to stir at room temperature for 12-18 hours. The progress of the reaction can be monitored by Thin Layer Chromatography (TLC), staining with ninhydrin to visualize the disappearance of the primary amine starting material.
- **Workup:**
  - Quench the reaction by adding water.
  - Transfer the mixture to a separatory funnel and wash the organic layer sequentially with saturated aqueous  $\text{NaHCO}_3$  solution and brine.
  - Dry the organic layer over anhydrous  $\text{MgSO}_4$  or  $\text{Na}_2\text{SO}_4$ .

- Filter the drying agent and concentrate the filtrate under reduced pressure to obtain the crude product.

## Hypothetical Reaction Data

Reactant	Molar Eq.	Purity	Yield
Amino-PEG7-alcohol	1.0	>95%	-
(Boc) <sub>2</sub> O	1.1	>98%	-
N-Boc-PEG7-alcohol	-	>95% (crude)	~85-95% (representative)

## Purification of N-Boc-PEG7-alcohol

Purification of the crude **N-Boc-PEG7-alcohol** is crucial to remove unreacted starting materials and byproducts. Silica gel column chromatography is a common and effective method.

## Experimental Protocol

Materials:

- Crude **N-Boc-PEG7-alcohol**
- Silica gel (230-400 mesh)
- Dichloromethane (DCM)
- Methanol (MeOH)
- Thin Layer Chromatography (TLC) plates (silica gel)
- Potassium permanganate or modified Dragendorff stain for TLC visualization

Procedure:

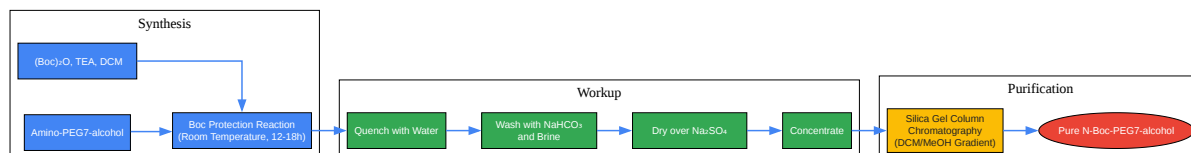
- Column Preparation: Prepare a silica gel column using a slurry of silica gel in dichloromethane.

- **Sample Loading:** Dissolve the crude product in a minimal amount of dichloromethane and load it onto the column.
- **Elution:** Elute the column with a gradient of methanol in dichloromethane. A typical gradient would start with 100% DCM and gradually increase the methanol concentration (e.g., 0% to 10% MeOH in DCM).
- **Fraction Collection and Analysis:** Collect fractions and analyze them by TLC. The product, being more polar than some impurities but less polar than the unreacted amino-PEG7-alcohol, will elute at a specific solvent polarity. PEG-containing compounds can be visualized on TLC plates using a potassium permanganate stain or a modified Dragendorff stain.
- **Isolation:** Combine the pure fractions and remove the solvent under reduced pressure to yield the purified **N-Boc-PEG7-alcohol** as a viscous oil.

## Typical Purification Parameters

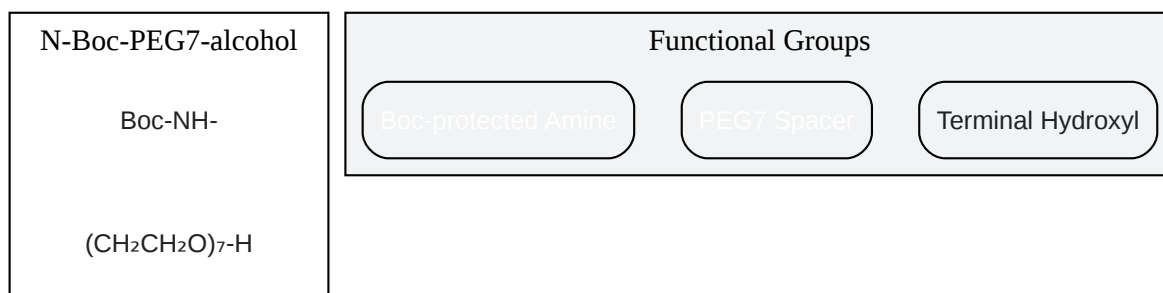
Parameter	Value
Stationary Phase	Silica Gel (230-400 mesh)
Mobile Phase	Dichloromethane/Methanol gradient (e.g., 0-10% MeOH)
TLC Visualization	Potassium permanganate or modified Dragendorff stain
Expected Purity	≥98%

## Diagrams



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Caption: Synthesis and purification workflow for **N-Boc-PEG7-alcohol**.



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Caption: Chemical structure of **N-Boc-PEG7-alcohol** showing key functional groups.

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## References

- 1. N-Boc-PEG7-alcohol | C<sub>19</sub>H<sub>39</sub>NO<sub>9</sub> | CID 56647371 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. N-Boc-PEG7-alcohol | 1292268-13-3 | SBC26813 | Biosynth [biosynth.com]
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